

Retinol Acetate Solubility: A Technical Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Retinol, acetate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of retinol acetate in common laboratory solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work with this vital compound.

Core Data: Solubility of Retinol Acetate

Retinol acetate, the ester form of retinol (Vitamin A), is a lipophilic molecule, a characteristic that dictates its solubility profile. It is readily soluble in most organic solvents but demonstrates poor solubility in aqueous solutions.

Quantitative Solubility Data

The following table summarizes the quantitative solubility of retinol acetate in various common laboratory solvents. It is important to note that reported values can vary between sources, potentially due to differences in experimental conditions such as temperature, purity of the solute and solvent, and the method of determination.

Solvent	Solubility (mg/mL)	Comments	Source(s)
Dimethyl Sulfoxide (DMSO)	~5 - 65	Significant variation in reported values. Fresh, anhydrous DMSO is recommended as it is hygroscopic, and absorbed moisture can reduce solubility. [1] [2]	
Ethanol	~16 - 65	Significant variation in reported values. [1] [2]	
Absolute Ethanol	25	[3]	
Dimethylformamide (DMF)	~5	[1]	
Ethanol:PBS (1:3, pH 7.2)	~0.3	Illustrates the significant drop in solubility in a mixed aqueous-organic buffer system. [1]	
Fats and Oils	7500 (750 g/100 mL)	This value is exceptionally high and should be treated with caution. It likely refers to specific types of oils under particular conditions. [4]	

Qualitative Solubility Data

Solvent	Qualitative Solubility	Source(s)
2-Propanol	Very Soluble / Soluble	[5]
Chloroform	Very Soluble / Slightly Soluble	[5] [6]
Diethyl Ether	Very Soluble	[5]
Petroleum Ether	Freely Soluble	[5]
Acetone	Soluble	[4]
Dichloromethane	Slightly Soluble	[6]
Ethyl Acetate	Slightly Soluble	[6]
Methanol	Slightly Soluble	[6]
Water	Practically Insoluble / Insoluble	[2] [4] [5]
Glycerol	Insoluble	[4]

Experimental Protocols

A precise and reproducible protocol is critical for determining the solubility of retinol acetate. The following is a generalized methodology based on the principles of the shake-flask method coupled with High-Performance Liquid Chromatography (HPLC) for quantification, a common approach for this type of analysis.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Protocol: Determination of Retinol Acetate Solubility via Shake-Flask Method and HPLC Analysis

1. Materials and Reagents:

- Retinol Acetate (high purity)
- Selected solvents (HPLC grade)
- Volumetric flasks
- Orbital shaker or magnetic stirrer

- Syringe filters (0.22 μm , PTFE or other solvent-compatible material)
- HPLC system with UV detector
- HPLC column (e.g., C18 reverse-phase)
- Mobile phase (e.g., Methanol:Water 95:5 v/v)[10]
- Amber vials to protect from light[11]

2. Preparation of Saturated Solution:

- Add an excess amount of retinol acetate to a known volume of the selected solvent in an amber glass vial. The excess solid should be clearly visible.
- Tightly seal the vial to prevent solvent evaporation.
- Place the vial in an orbital shaker or on a magnetic stirrer in a temperature-controlled environment (e.g., 25 °C).
- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.

3. Sample Collection and Preparation:

- Allow the suspension to settle for a defined period (e.g., 1 hour) at the same constant temperature.
- Carefully withdraw a sample from the supernatant using a syringe.
- Immediately filter the sample through a 0.22 μm syringe filter to remove any undissolved solid particles.
- Dilute the clear filtrate with the mobile phase to a concentration that falls within the linear range of the HPLC calibration curve.

4. HPLC Analysis:

- Prepare a series of standard solutions of retinol acetate of known concentrations in the mobile phase.
- Inject the standard solutions into the HPLC system to generate a calibration curve based on the peak area at the maximum absorbance wavelength for retinol acetate (~325 nm).[8][9]
- Inject the diluted sample filtrate into the HPLC system under the same conditions.
- Determine the concentration of retinol acetate in the diluted sample by comparing its peak area to the calibration curve.

5. Calculation of Solubility:

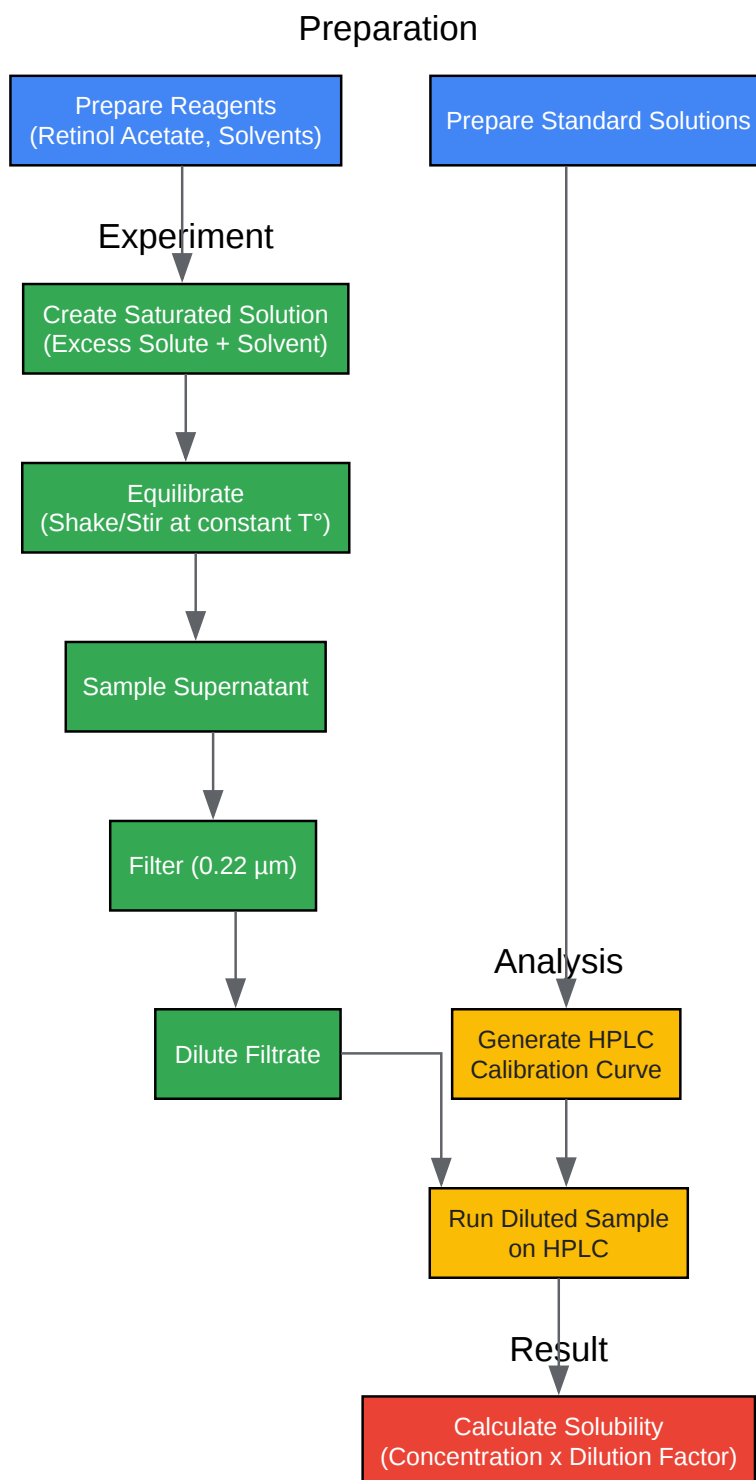
- Calculate the original concentration in the saturated solution by multiplying the concentration determined by HPLC by the dilution factor. The result is the solubility of retinol acetate in the chosen solvent at the specified temperature.

Visualizations: Workflows and Pathways

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in determining the solubility of retinol acetate.

Experimental Workflow for Retinol Acetate Solubility Determination

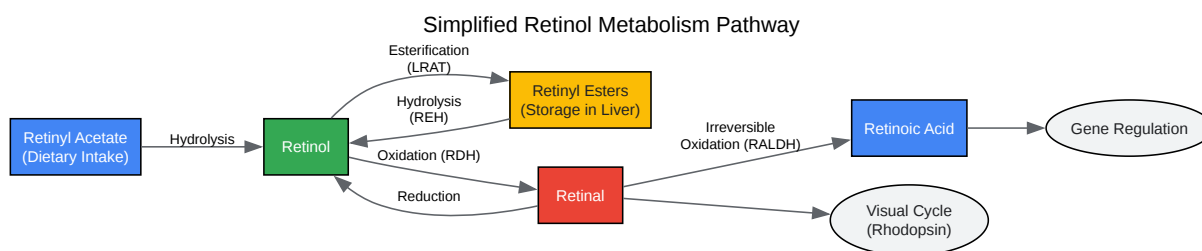


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Caption: A flowchart of the experimental procedure for determining retinol acetate solubility.

Retinol Metabolism Pathway

Retinol acetate is hydrolyzed in the body to retinol, which is then interconverted with other retinoids in a series of metabolic steps that are crucial for vision, immune function, and cellular differentiation.[12][13][14]



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Caption: Key steps in the metabolic conversion of retinol acetate.

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